

Essential Safety and Logistical Information for Handling Ethylenediamine

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Compound of Interest

Compound Name: Ethylgonendione

Cat. No.: B195253

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of Ethylenediamine. Adherence to these guidelines is essential to ensure a safe laboratory environment.

I. Hazard Identification and Personal Protective Equipment (PPE)

Ethylenediamine is a colorless, viscous liquid with an ammonia-like odor.^{[1][2]} It is a corrosive and flammable substance that can cause severe skin burns, eye damage, and respiratory irritation.^{[3][4][5]} Inhalation or ingestion can be harmful, and it may cause an allergic skin or respiratory reaction.^{[3][4][5]}

Quantitative Data Summary:

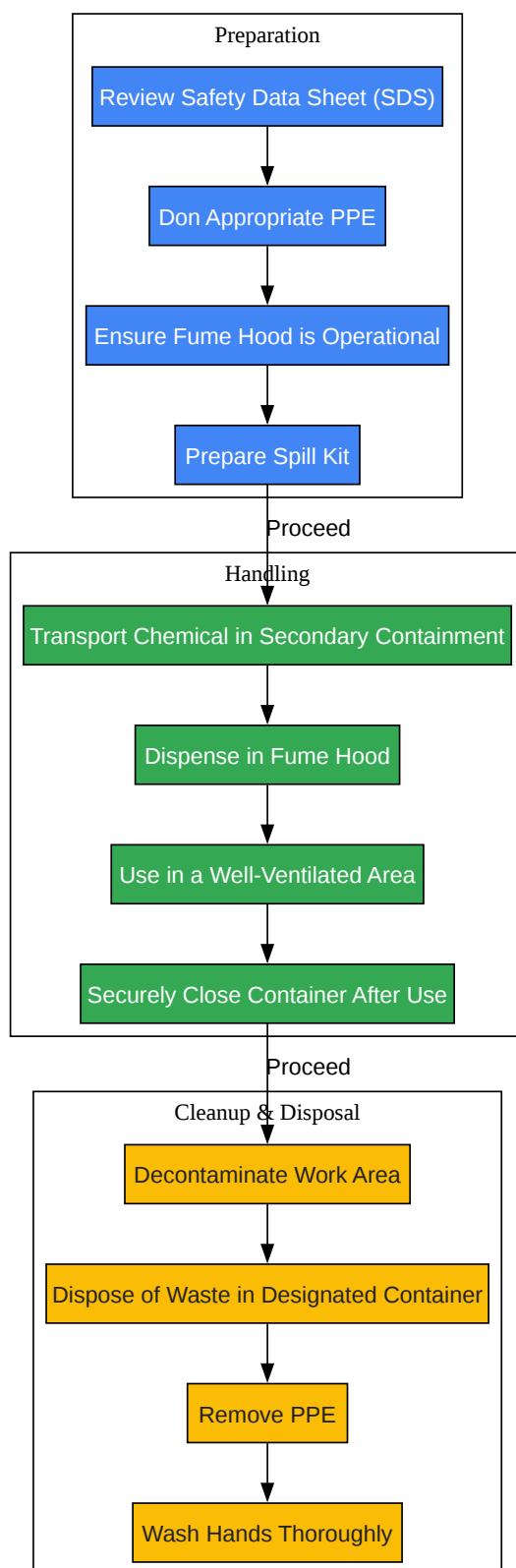
Property	Value	Source
CAS Number	107-15-3	[1][6]
Molecular Formula	C2H8N2	[6]
Molecular Weight	60.10 g/mol	[2]
Flash Point	33°C (91°F)	[2]
Boiling Point	116-117°C	
Melting Point	8.5°C (47°F)	[2]
Autoignition Temperature	385°C (725°F)	

Required Personal Protective Equipment (PPE):

PPE Category	Specification
Eye Protection	Chemical safety goggles and a face shield.[3][5]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber).[3][5]
Skin and Body Protection	Flame-retardant lab coat, chemical-resistant apron, and closed-toe shoes.[3][5]
Respiratory Protection	Use in a well-ventilated area or with a certified respirator if vapors are present.[5]

II. Standard Operating Procedure for Handling Ethylenediamine

This workflow outlines the essential steps for safely handling Ethylenediamine in a laboratory setting.



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Caption: Standard workflow for handling Ethylenediamine.

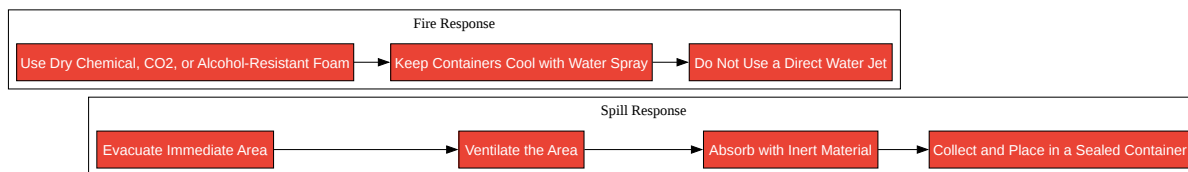
III. Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving Ethylenediamine.

First Aid Measures:

Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [5] [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. [7] Seek immediate medical attention. [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [7] Remove contact lenses if present and easy to do. [7] Seek immediate medical attention. [7]
Ingestion	Do NOT induce vomiting. [7] Rinse mouth with water. [7] Never give anything by mouth to an unconscious person. Seek immediate medical attention. [7]

Spill and Fire Response:



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Caption: Emergency response plan for spills and fires.

IV. Disposal Plan

All waste containing Ethylenediamine must be treated as hazardous waste.

Waste Collection and Disposal Protocol:

- Segregation: Collect all Ethylenediamine-contaminated waste, including unused product, contaminated absorbents, and PPE, in a dedicated and clearly labeled hazardous waste container.
- Containerization: Use a chemically resistant container with a secure lid. Do not overfill the container.
- Labeling: The waste container must be labeled with "Hazardous Waste," the name "Ethylenediamine," and a description of the contents.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of Ethylenediamine down the drain.[3]

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Ethylenediamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195253#personal-protective-equipment-for-handling-ethylgonendione]

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